

Safe Handling and Disposal of 5-Bromo-2-chloropyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 5-Bromo-2-chloropyridine

Cat. No.: B1630664

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and detailed disposal procedures for **5-Bromo-2-chloropyridine**, ensuring laboratory safety and regulatory compliance. Adherence to these guidelines is critical for minimizing risks and protecting the environment. This information is intended to supplement, not replace, your institution's specific Environmental Health and Safety (EHS) protocols. Always consult your EHS department for local and federal regulations.

I. Hazard Identification and Safety Data

5-Bromo-2-chloropyridine is a halogenated pyridine derivative that requires careful handling due to its potential health hazards.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrClN	
Molecular Weight	192.44 g/mol	N/A
Melting Point	65-69 °C	
Appearance	White to light yellow or light orange powder/crystal	
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]

II. Personal Protective Equipment (PPE)

When handling **5-Bromo-2-chloropyridine**, particularly during disposal, the following personal protective equipment is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[2]
- Hand Protection: Chemically resistant gloves, such as nitrile gloves.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required to prevent skin contact.[2]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[3] If dust is generated, a respirator may be necessary.

III. Spill Management Protocol

In the event of a spill, immediate and proper cleanup is crucial to minimize exposure and environmental contamination.

Methodology:

- Ensure Ventilation: If not already working in one, move to a chemical fume hood or a well-ventilated area.[3]
- Containment: For solid spills, carefully sweep or vacuum the material, avoiding dust creation, and place it in a designated, labeled container for disposal.[1][3] For liquid spills, use an inert absorbent material to contain the spill.[3]
- Decontamination: Thoroughly clean the spill area with an appropriate solvent, followed by washing with soap and water.[3]
- Waste Disposal: All contaminated materials, including absorbents and cleaning supplies, must be disposed of as hazardous waste according to the procedures outlined below.

IV. Proper Disposal Procedures

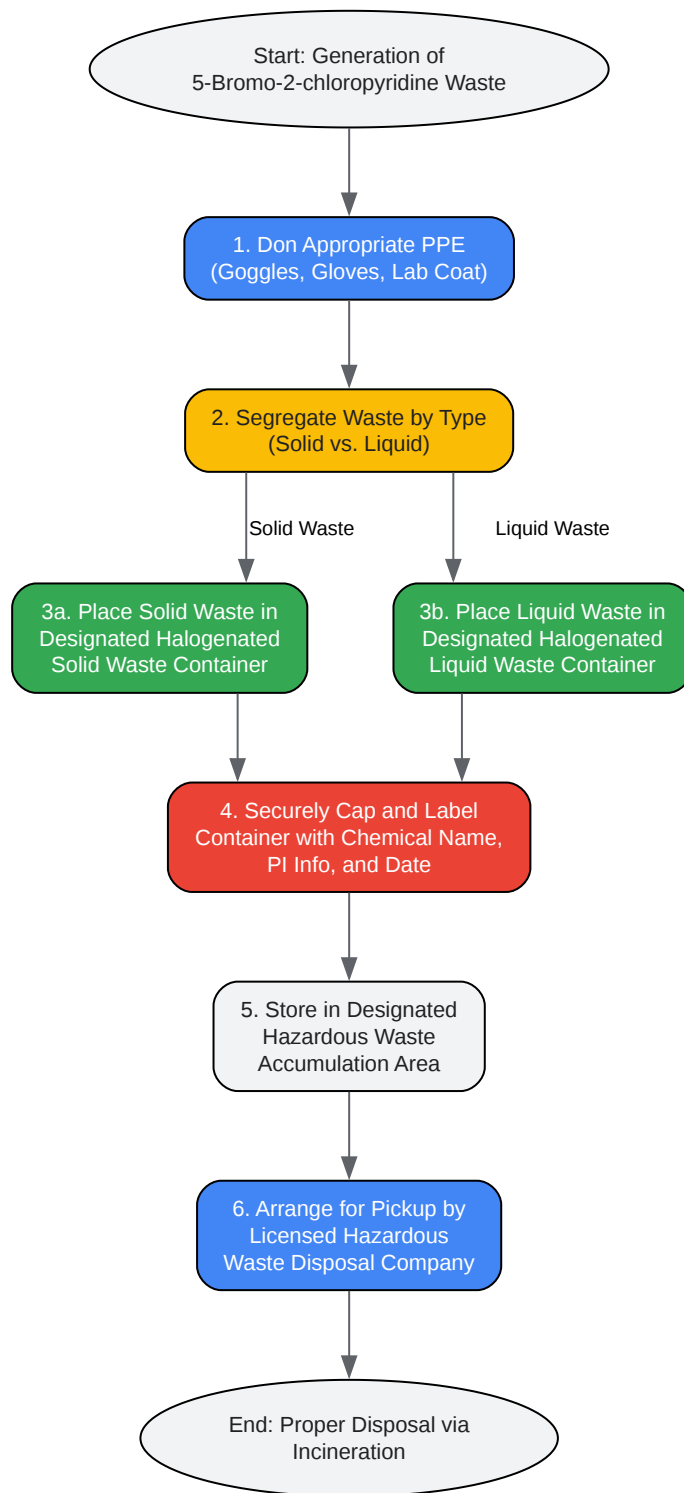
Improper disposal of **5-Bromo-2-chloropyridine**, such as discarding it in the regular trash or down the drain, is strictly prohibited.[3] Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[4][5]

Step-by-Step Disposal Plan:

- Waste Collection:
 - Dedicated Waste Container: Collect all waste containing **5-Bromo-2-chloropyridine** in a designated, compatible, and sealable container.[3]
 - Solid Waste: Contaminated lab supplies (e.g., gloves, weighing paper, pipette tips) should be placed in a designated solid waste container.
 - Liquid Waste: Unused solutions of **5-Bromo-2-chloropyridine** should be collected in a dedicated halogenated organic solvent waste container.[3] Do not mix with non-halogenated solvents.[3]
- Container Labeling:
 - Clearly label the waste container with the full chemical name, "**5-Bromo-2-chloropyridine**," and the quantity of the waste.

- Include the name and contact information of the principal investigator.[\[3\]](#)
- Waste Storage:
 - Store hazardous waste containers in a designated, secure location. Use secondary containment to prevent spills and leaks.[\[3\]](#)
 - Keep waste containers tightly closed except when adding waste.[\[3\]](#)
 - Segregate incompatible wastes.
- Final Disposal:
 - The final disposal of **5-Bromo-2-chloropyridine** must be handled by a licensed hazardous waste disposal company.[\[3\]](#)
 - The recommended method of disposal for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)

V. Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **5-Bromo-2-chloropyridine** waste.

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